

Best practices for storing and handling Filgotinib powder

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Compound of Interest

Compound Name: *Filgotinib*

Cat. No.: *B607654*

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Technical Support Center: Filgotinib Powder

This guide provides best practices for the storage and handling of **Filgotinib** powder for research and development purposes. It includes troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should **Filgotinib** powder be stored upon receipt?

A1: **Filgotinib** powder should be stored at -20°C for long-term stability, where it can remain stable for at least four years.^[1] For short-term storage, it can be kept at room temperature for up to two weeks.^[2]

Q2: What are the primary hazards associated with handling **Filgotinib** powder?

A2: **Filgotinib** powder is considered hazardous. It can cause skin and serious eye irritation, and may cause respiratory irritation.^{[3][4]} It is crucial to handle the powder in a well-ventilated area and use appropriate personal protective equipment (PPE).^{[5][6]}

Q3: What is the recommended PPE when working with **Filgotinib** powder?

A3: When handling **Filgotinib** powder, it is essential to wear protective gloves, a lab coat, and tightly fitting safety goggles with side-shields.^[5] If there is a risk of inhalation, a full-face respirator should be used.^[5]

Q4: In which solvents is **Filgotinib** soluble?

A4: **Filgotinib** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).^{[1][6]} It is insoluble in water and ethanol.^[7]

Q5: How should I prepare an aqueous solution of **Filgotinib**?

A5: For maximum solubility in aqueous buffers, **Filgotinib** should first be dissolved in DMF or DMSO and then diluted with the aqueous buffer of choice.^[1] It is not recommended to store the aqueous solution for more than one day.^[1]

Quantitative Data Summary

Parameter	Value	Source
Storage Temperature	-20°C (long-term)	^[1]
Powder Stability	≥ 4 years at -20°C	^[1]
Stock Solution Stability (in solvent)	1 year at -80°C, 1 month at -20°C	^[7]
Solubility in DMSO	Approximately 15 mg/mL to 85 mg/mL (Note: Moisture-absorbing DMSO reduces solubility)	^{[1][7]}
Solubility in DMF	Approximately 15 mg/mL	^[1]
Solubility in DMF:PBS (pH 7.2) (1:5)	Approximately 0.15 mg/mL	^[1]

Experimental Protocols

Protocol for Reconstitution of **Filgotinib** Powder

This protocol outlines the steps for preparing a stock solution of **Filgotinib**.

Materials:

- **Filgotinib** powder

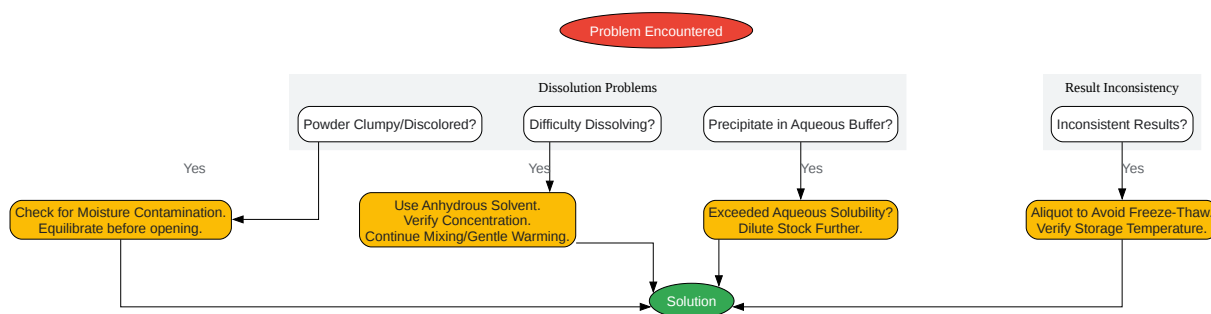
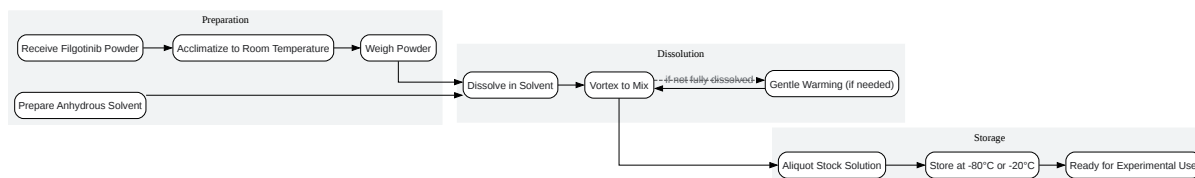
- Anhydrous/fresh DMSO or DMF
- Sterile, conical-bottom tubes
- Vortex mixer
- Calibrated pipettes
- Inert gas (e.g., argon or nitrogen) (optional but recommended)

Procedure:

- Acclimatization: Allow the vial of **Filgotinib** powder to equilibrate to room temperature before opening to prevent condensation of moisture, which can affect solubility.
- Solvent Preparation: Use fresh, anhydrous DMSO or DMF to prepare the stock solution. Moisture-absorbing DMSO can significantly reduce the solubility of **Filgotinib**.[\[7\]](#)
- Dissolution:
 - Carefully weigh the desired amount of **Filgotinib** powder in a sterile conical tube.
 - Add the appropriate volume of DMSO or DMF to achieve the desired concentration (e.g., for a 10 mM stock solution, add the corresponding volume of solvent).
 - If using solvents that have been opened previously, it is good practice to purge the solvent bottle with an inert gas before use to minimize moisture absorption.
 - Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary to aid dissolution.[\[6\]](#)
- Inert Gas Purge (Optional): For optimal stability of the stock solution, purge the headspace of the tube with an inert gas like argon or nitrogen before sealing. This minimizes oxidation.
- Storage:
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -80°C for up to one year or at -20°C for up to one month.[7]

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Filgotinib | C₂₁H₂₃N₅O₃S | CID 49831257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. Filgotinib - Safety Data Sheet [chemicalbook.com]
- 7. selleckchem.com [selleckchem.com]
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